

# Application Notes and Protocols for Sectioning Paraplast Plus™ Blocks

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## Compound of Interest

Compound Name: PARAPLAST PLUS

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These application notes provide detailed techniques and protocols for sectioning tissues embedded in **Paraplast Plus™**, a paraffin embedding medium containing plastic polymers and a small percentage of dimethyl sulfoxide (DMSO) for enhanced infiltration.[1][2][3] Adherence to these guidelines will facilitate the generation of high-quality, thin, and continuous ribbons for microscopic analysis.

## Introduction to Paraplast Plus™

**Paraplast Plus™** is a specialized embedding medium designed for rapid and efficient infiltration of a wide range of biological tissues.[1][3] Its unique formulation, which includes purified paraffin, plastic polymers, and 0.8% DMSO, offers several advantages over standard paraffin waxes.[2][3] The presence of DMSO accelerates the penetration of the medium into tissues, making it particularly suitable for large or dense specimens that are typically difficult to process.[1][2] **Paraplast Plus™** has a melting point of approximately 56°C and is capable of producing sections as thin as 2 micrometers with excellent ribbon continuity.[1][4]

## Data Presentation: Recommended Parameters

The following tables provide recommended parameters for sectioning tissues embedded in **Paraplast Plus™**. These values are derived from a combination of manufacturer's specifications and established histological best practices. Optimal parameters may vary depending on tissue type, processing protocol, and microtome specifications.

Table 1: Microtome and Sectioning Parameters

Parameter	Recommended Value	Notes
Section Thickness	2 - 5 $\mu\text{m}$	Paraplast Plus™ allows for thin sectioning; adjust based on tissue type and downstream application. <a href="#">[1]</a>
Microtome Blade	High-profile disposable blades	Sharp, high-quality blades are crucial for optimal results. Change the blade frequently.
Clearance Angle	3 - 8 degrees	The optimal angle may vary between microtomes and blade types.
Cutting Speed	Slow and consistent	A steady, even pace is essential for producing uniform ribbons and preventing chatter.
Block Temperature	Cooled on a cold plate or ice	Chilling the block hardens the paraffin, providing better support for the tissue during sectioning. <a href="#">[5]</a>

Table 2: Water Bath Parameters

Parameter	Recommended Value	Notes
Water Bath Temperature	38 - 42°C	The ideal temperature is a few degrees below the melting point of the paraffin to allow for proper flattening of the sections without melting the wax.[5] A temperature of 40°C is often cited for Paraplast sections.[6]
Water Type	Distilled or deionized water	To prevent contaminants and air bubbles from adhering to the sections.
Additives	Gelatin or other adhesives	Can be added to the water bath to improve section adhesion to slides, especially for difficult tissues.

## Experimental Protocols

### Preparation of Paraplast Plus™ Blocks for Sectioning

- **Trimming:** Carefully trim the **Paraplast Plus™** block using a sharp razor blade. The leading and trailing edges of the block face should be parallel to each other to facilitate ribbon formation. Create a trapezoidal shape to the block face.
- **Cooling:** Place the trimmed block on a cold plate or a tray of ice for 10-15 minutes before sectioning.[5] This ensures the paraffin is sufficiently hard for cutting thin sections.

### Microtome Setup and Sectioning

- **Blade Insertion:** Securely clamp a new, sharp microtome blade into the holder. Ensure the blade is free of any debris or paraffin residue.
- **Block Mounting:** Mount the cooled **Paraplast Plus™** block into the microtome chuck.

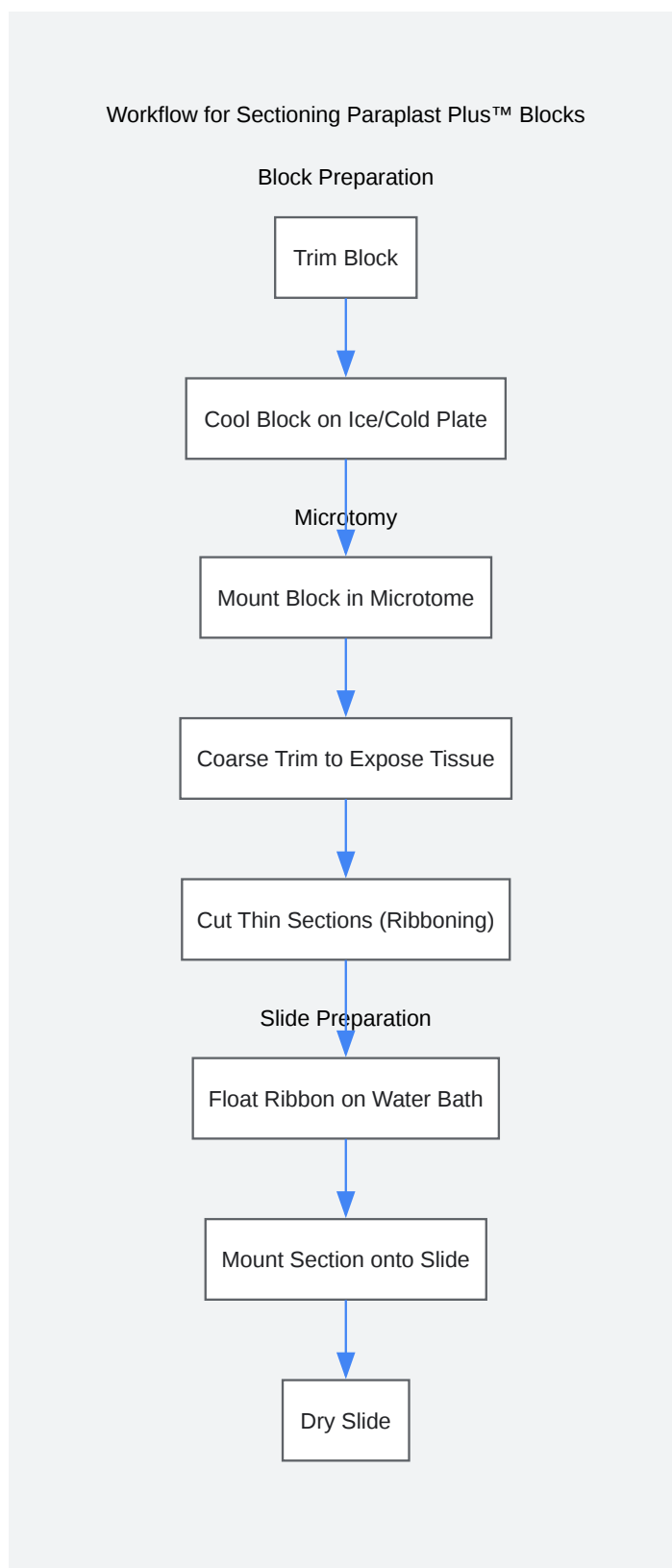
- **Coarse Trimming:** Advance the block towards the blade and begin taking thick sections (10-15  $\mu\text{m}$ ) until the entire tissue surface is exposed.
- **Fine Sectioning:** Set the desired section thickness (e.g., 4  $\mu\text{m}$ ). With a consistent and smooth rotation of the handwheel, begin to cut sections. The sections should form a continuous ribbon.
- **Ribbon Handling:** Use a fine brush or forceps to guide the ribbon away from the blade as it is being cut.

## Floating and Mounting Sections

- **Transfer to Water Bath:** Carefully transfer the section ribbon to the surface of the warm water bath. The ribbon should spread out and flatten as wrinkles relax.
- **Separating Sections:** If desired, use a fine needle or forceps to separate the ribbon into individual sections or smaller segments.
- **Mounting on Slides:** Bring a clean, labeled glass slide vertically up to the desired section from underneath. As the slide is lifted out of the water, the section will adhere to its surface.
- **Drying:** Place the slides on a slide warmer or in an oven at a temperature slightly below the melting point of the **Paraplast Plus™** (e.g., 50-55°C) to dry completely and ensure adhesion.

## Visualization of Workflows

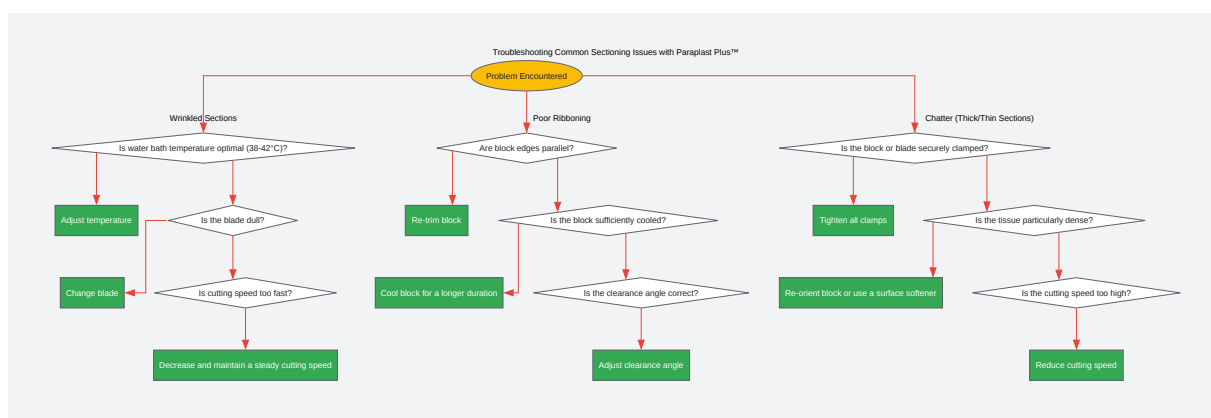
### Experimental Workflow for Sectioning



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Caption: General workflow for sectioning **Paraplast Plus™** blocks.

## Troubleshooting Flowchart



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